

1,3,5-Tris(3-bromophenyl)benzene molecular weight and formula

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Compound of Interest

Compound Name: **1,3,5-Tris(3-bromophenyl)benzene**

Cat. No.: **B189653**

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An In-depth Technical Guide to **1,3,5-Tris(3-bromophenyl)benzene**

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **1,3,5-Tris(3-bromophenyl)benzene**, a key building block in the development of advanced materials. This document is intended for researchers, scientists, and professionals in the fields of materials science and drug development.

Core Compound Properties

1,3,5-Tris(3-bromophenyl)benzene is a trifunctional brominated aromatic compound. Its structure consists of a central benzene ring substituted at the 1, 3, and 5 positions with 3-bromophenyl groups. This symmetric, star-shaped architecture provides thermal stability and three reactive sites for further functionalization, making it a valuable intermediate in organic synthesis.^{[1][2]}

The physical and chemical properties of **1,3,5-Tris(3-bromophenyl)benzene** are summarized in the table below.

Property	Value
Molecular Formula	$C_{24}H_{15}Br_3$
Molecular Weight	543.09 g/mol
CAS Number	96761-85-2
Appearance	White to off-white powder or crystalline solid
Melting Point	170.0 to 174.0 °C
Solubility	Insoluble in water; soluble in organic solvents like ethanol, dimethylformamide, and methylene chloride. ^[3]
Purity	Typically available in purities of $\geq 96\%$ or $\geq 99\%$. [1]

Note: Some sources may incorrectly list the molecular formula as $C_{18}H_{12}Br_3$ with a corresponding molecular weight of approximately 420.02 g/mol.^[3] However, the correct structure with a central benzene ring and three bromophenyl substituents corresponds to $C_{24}H_{15}Br_3$.

Experimental Protocols: Synthesis and Characterization

The synthesis of **1,3,5-Tris(3-bromophenyl)benzene** can be achieved through several organic chemistry routes. A common method is the acid-catalyzed cyclotrimerization of an appropriate acetophenone precursor.

Synthesis from 3'-Bromoacetophenone

One established method for synthesizing 1,3,5-triarylbenzenes is the cyclotrimerization of substituted acetophenones.^{[4][5]} The following is a representative protocol:

- Reaction Setup: To a reaction vessel, add 3'-bromoacetophenone and a suitable catalyst. A common catalyst system involves an acid catalyst in an appropriate solvent.

- Reaction Conditions: The mixture is typically heated under reflux for a specified period to drive the cyclization and dehydration reaction. The progress of the reaction can be monitored using Thin Layer Chromatography (TLC).
- Work-up and Isolation: Upon completion, the reaction mixture is cooled. The crude product is often precipitated by adding a non-solvent like water.
- Purification: The isolated solid is then collected by filtration and washed. Further purification is achieved by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield the pure **1,3,5-Tris(3-bromophenyl)benzene** product.

Characterization

The synthesized compound is typically characterized using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to confirm the chemical structure and purity of the compound.
- Infrared (IR) Spectroscopy: IR spectroscopy helps to identify the characteristic functional groups present in the molecule.
- Mass Spectrometry (MS): MS is used to confirm the molecular weight of the synthesized compound.

Applications and Logical Workflows

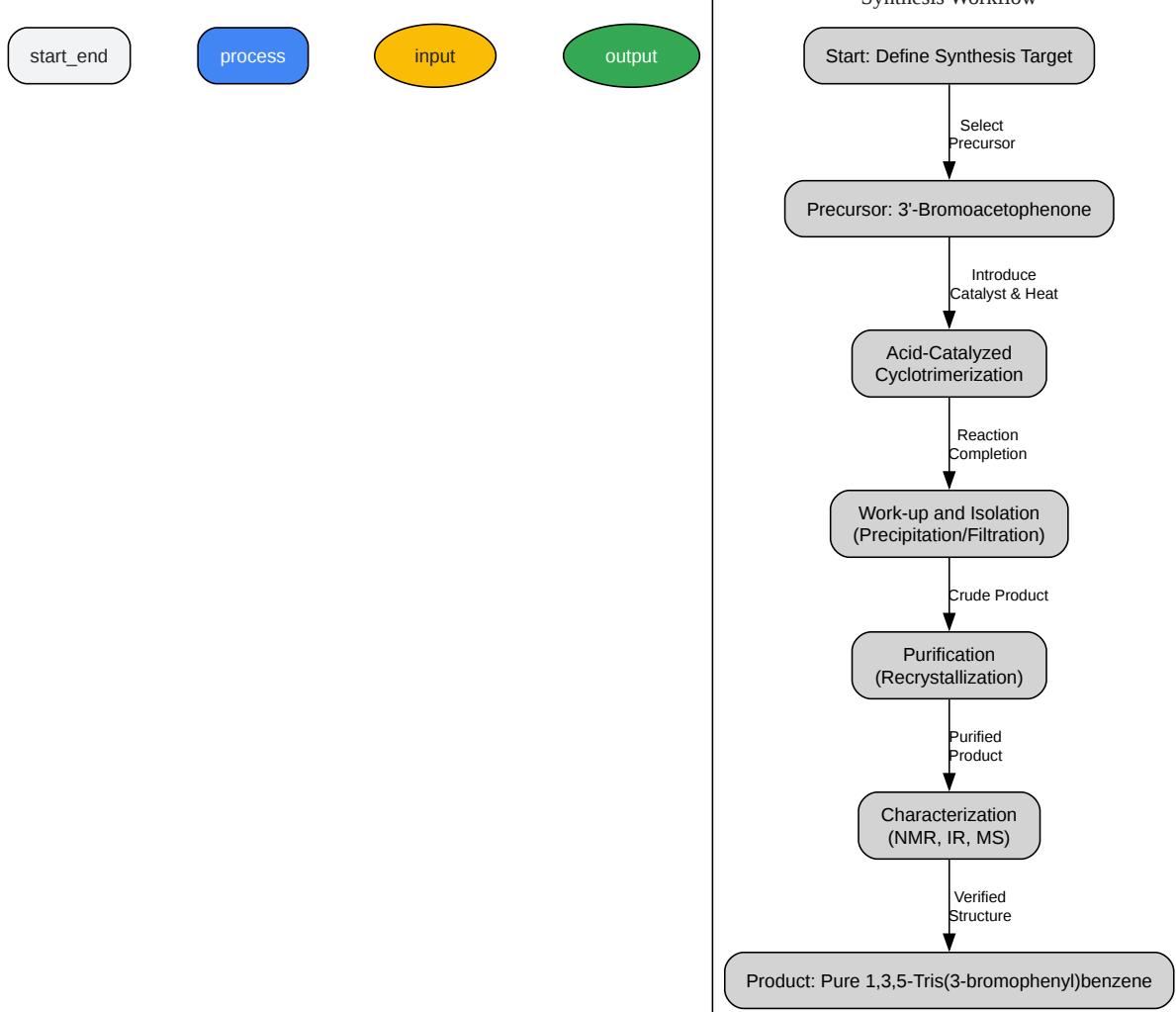
The three reactive bromine atoms on **1,3,5-Tris(3-bromophenyl)benzene** serve as key functional sites for building larger, complex molecules through cross-coupling reactions like Suzuki, Heck, or Sonogashira couplings.^[2] This makes it a highly valuable building block for a variety of advanced materials.

Key Application Areas:

- Organic Electronics: It is a crucial intermediate for synthesizing materials used in Organic Light-Emitting Diodes (OLEDs), such as emissive, host, and charge transport layers.^{[1][6]}
- Porous Materials: Its rigid, symmetric structure is ideal for creating porous materials like Metal-Organic Frameworks (MOFs) and Covalent Organic Frameworks (COFs).^{[7][8]}

- Polymer Chemistry: It can be used as a monomer or a cross-linking agent to create polymers with high thermal stability.[6]

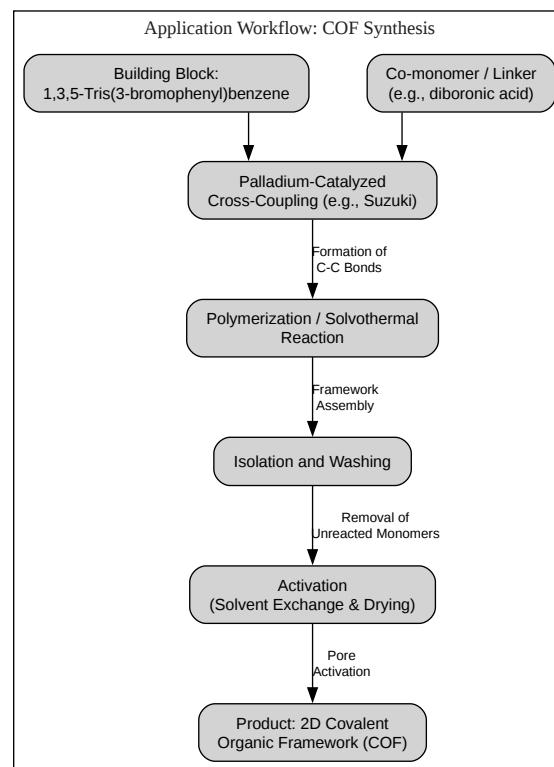
The following diagrams illustrate the logical workflows for the synthesis of the compound and its subsequent use in creating a Covalent Organic Framework (COF).



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Caption: Synthesis workflow for **1,3,5-Tris(3-bromophenyl)benzene**.

start_end process input output



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Caption: Workflow for Covalent Organic Framework (COF) synthesis.

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